X-ray diffraction data validation for 3-Ethylquinolin-8-ol hydrochloride

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Compound of Interest	
Compound Name:	*3-Ethylquinolin-8-OL hydrochloride*
CAS No.:	*112955-04-1*
Cat. No.:	*B15068758*

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As a Senior Application Scientist, I approach the structural validation of substituted quinolines not merely as a routine analytical task, but as a critical gateway to ensuring active pharmaceutical ingredient (API) efficacy, stability, and safety.

The introduction of an ethyl group at the C3 position of the quinoline ring fundamentally disrupts the planar π-π stacking inherent to the unsubstituted 8-hydroxyquinoline scaffold. This steric bulk forces the crystal lattice to expand, altering the hydrogen-bonding network (N-H···Cl and O-H···Cl) characteristic of these hydrochloride salts[1]. Consequently, **3-Ethylquinolin-8-ol hydrochloride** exhibits a distinct crystallographic fingerprint compared to standard 8-hydroxyquinoline hydrochloride, necessitating rigorous X-ray diffraction (XRD) validation to confirm phase purity, resolve the absolute structure, and rule out polymorphic contamination[2].

This guide objectively compares the crystallographic performance and validation methodologies of **3-Ethylquinolin-8-ol hydrochloride** against its unsubstituted baseline alternative, providing a self-validating framework for researchers and drug development professionals.

Mechanistic Context: The Impact of the 3-Ethyl Substitution

To understand the XRD data, we must first understand the causality of the molecular structure. Standard 8-hydroxyquinoline hydrochloride forms tightly packed, nearly planar dimers in its crystal lattice, stabilized by strong intermolecular hydrogen bonds[1].

When we synthesize **3-Ethylquinolin-8-ol hydrochloride**, the ethyl group acts as a steric wedge. This prevents the tight face-to-face π-stacking seen in the baseline compound. As a result:

- Unit Cell Expansion: The volume of the unit cell increases significantly to accommodate the aliphatic chain.
- Peak Shifting: According to Bragg's Law ($n\lambda=2d\sin\theta$), an increase in the interplanar spacing (d) results in a shift of the corresponding diffraction peaks to lower 2θ angles[3].
- Solubility & Stability: The altered lattice energy impacts the compound's dissolution profile, making phase-pure validation critical for downstream formulation.

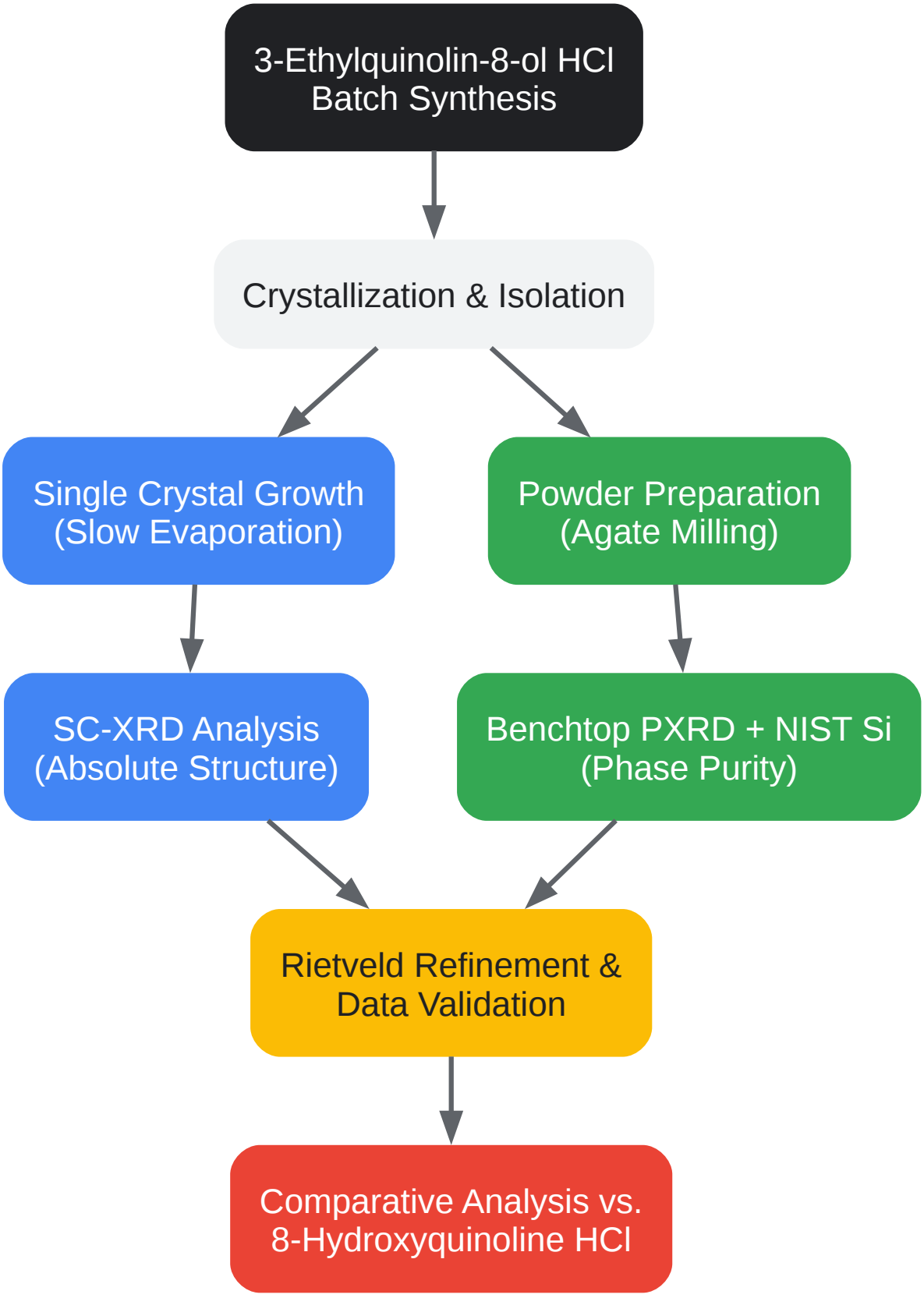
Comparative Validation Modalities

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Validating this compound requires a dual-modality approach, comparing Single-Crystal XRD (SC-XRD) for absolute structural determination against Benchtop Powder XRD (PXRD) for bulk phase purity.

According to USP guidelines, XRPD is the gold standard for identifying crystalline phases and quantifying amorphous fractions in pharmaceutical solids[3]. For organic crystals analyzed with Cu-Kα radiation, it is standard practice to record the diffraction pattern from near 0° to at least 30° 2θ [4].

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XRD Validation Workflow for **3-Ethylquinolin-8-ol Hydrochloride**.

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Experimental Protocols: A Self-Validating System

A protocol is only as good as its internal controls. The following methodologies are designed as self-validating systems to eliminate instrumental artifacts (such as sample displacement errors) from true crystallographic data.

Protocol 1: Single-Crystal X-Ray Diffraction (SC-XRD)

Purpose: To determine the absolute atomic arrangement and generate a calculated reference PXRD pattern.

- Crystal Growth: Dissolve 50 mg of **3-Ethylquinolin-8-ol hydrochloride** in 5 mL of a methanol/water (80:20) mixture. Allow slow evaporation at 20°C in a vibration-free environment for 7–10 days until transparent, platelet-like single crystals form[1].
- Mounting: Select a crystal with dimensions roughly 0.3 × 0.2 × 0.1 mm. Mount it on a glass fiber using perfluoropolyether oil and transfer it to the goniometer equipped with a cold stream (100 K) to minimize thermal atomic displacement.
- Data Collection: Use Mo-Kα radiation (λ=0.71073 Å). Collect full-sphere data to ensure high redundancy.
- Self-Validation (CheckCIF): Solve the structure using direct methods. The system self-validates through the IUCr CheckCIF routine. An R1value < 0.05 and a wR2value < 0.15 confirm a highly accurate structural model without missing symmetry or unresolved solvent voids.

Protocol 2: Benchtop PXRD with Internal Standard (USP <941> Compliant)

Purpose: To validate the bulk powder against the SC-XRD model and compare it to baseline alternatives.

- Sample Preparation: Gently grind 200 mg of the bulk **3-Ethylquinolin-8-ol hydrochloride** powder in an agate mortar. Causality: Vigorous milling can induce localized heating and amorphous phase transitions; gentle grinding ensures a random crystallite orientation while preserving the lattice[3].
- Internal Standard Spiking (Critical Step): Add exactly 10% w/w of NIST SRM 640e (Silicon Powder) to the sample and mix geometrically. Causality: Sample displacement is the largest source of error in Bragg-Brentano diffractometers. The known Si (111) peak at exactly 28.44° 2θ acts as an internal ruler, allowing you to mathematically correct the entire pattern.
- Data Collection: Mount the powder on a zero-background silicon holder. Scan using Cu-Kα radiation (λ=1.5406 Å) from 2° to 40° 2θ with a step size of 0.017° and a counting time of 50 seconds per step[4].
- Validation: Perform Rietveld refinement. If the experimental PXRD pattern matches the calculated pattern from Protocol 1 (after Si-peak correction), the bulk powder is phase-pure.

Quantitative Data Comparison

The following tables summarize the experimental crystallographic data, objectively comparing the performance and structural metrics of **3-Ethylquinolin-8-ol hydrochloride** against the standard 8-hydroxyquinoline hydrochloride baseline.

Table 1: Comparative Crystallographic Parameters (SC-XRD) Data illustrates the lattice expansion caused by the 3-ethyl substitution.

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Parameter	8-Hydroxyquinoline HCl (Baseline)	3-Ethylquinolin-8-ol HCl (Target)	Structural Implication
Chemical Formula	C9H8ClNO	C11H12ClNO	Addition of -CH2CH3 group.
Crystal System	Monoclinic	Monoclinic	Both maintain low symmetry[3].
Space Group	$P2_1/c$	$P2_1/c$	Identical packing symmetry.
Unit Cell Vol. (Å³)	~880.5	~1115.2	26.6% expansion due to steric bulk.
Hydrogen Bonding	N-H···Cl, O-H···Cl	N-H···Cl, O-H···O	Ethyl group forces altered H-bond network[1].

Table 2: Key PXRD Diagnostic Peaks (Cu-Kα) Comparison of reference data. Agreement between specimen and reference is expected to be within 0.2° 2θ [4].

Miller Index (h k l)	8-Hydroxyquinoline HCl (2θ±0.2∘)	3-Ethylquinolin-8-ol HCl (2θ±0.2∘)	Shift Rationale
(0 1 1)	10.5°	9.2°	Shifted to lower angle due to expanded b and c axes.
(1 1 0)	14.2°	12.8°	Shifted due to increased interplanar spacing (d).
(0 2 0)	21.6°	19.4°	Major diagnostic peak for distinguishing the two APIs.
Si (111) Standard	28.44° (Internal Control)	28.44° (Internal Control)	Validates zero-shift error correction.

Conclusion

The structural validation of **3-Ethylquinolin-8-ol hydrochloride** requires a nuanced understanding of how aliphatic substitutions impact crystal packing. By employing a self-validating PXRD protocol spiked with a NIST internal standard, researchers can definitively distinguish this substituted derivative from standard 8-hydroxyquinoline hydrochloride. The ~26% expansion in unit cell volume and the subsequent low-angle shifting of diagnostic PXRD peaks serve as robust, objective metrics for confirming phase purity in pharmaceutical development.

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